

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Chloronicotinaldehyde

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Compound of Interest

Compound Name: 2-Chloronicotinaldehyde

Cat. No.: B135284

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling and disposal of **2-Chloronicotinaldehyde**, a crucial biochemical reagent in life science research.

2-Chloronicotinaldehyde, also known as 2-Chloropyridine-3-carbaldehyde, is a valuable intermediate in pharmaceutical synthesis.^[1] However, its handling requires strict adherence to safety protocols to mitigate potential hazards. This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and compliant disposal methods.

Chemical and Physical Properties

Understanding the properties of **2-Chloronicotinaldehyde** is the first step in safe handling. This substance is a white to off-white solid at room temperature.^[1]

Property	Value
Molecular Formula	C ₆ H ₄ ClNO
Molecular Weight	141.56 g/mol [1]
Melting Point	77 - 81 °C / 170.6 - 177.8 °F[2]
Boiling Point	119°C (at 30 Torr)[1]
Appearance	Yellow Solid[2]
Stability	Stable under normal conditions, but is air sensitive.[2]
Incompatible Materials	Strong oxidizing agents, Strong acids.[2]

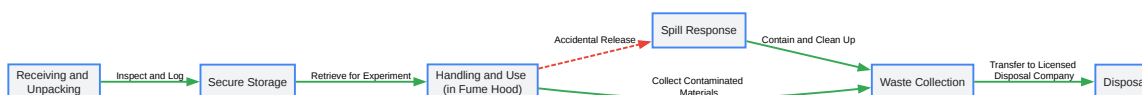
Hazard Identification and Personal Protective Equipment (PPE)

2-Chloronicotinaldehyde is classified as a hazardous chemical, causing skin irritation, serious eye irritation, and potential respiratory irritation.[2] Therefore, the use of appropriate personal protective equipment is mandatory.

Protection Type	Required PPE	Specifications and Standards
Eye and Face	Tight sealing safety goggles or a face shield.	Must meet ANSI standard Z87.1-2003, OSHA's 29 CFR 1910.133, or European Standard EN166.[2][3] Safety glasses must be worn beneath a face shield.[4]
Skin	Appropriate protective gloves and clothing to prevent skin exposure.	Gloves must be inspected prior to use. Use proper glove removal technique.[5]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if exposure limits are exceeded or if irritation is experienced. Recommended filter type: Particulates filter conforming to EN 143.[2][3]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **2-Chloronicotinaldehyde** is crucial for laboratory safety. The following workflow outlines the key steps.



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